

Application Notes and Protocols for UV-Vis Spectrophotometry of Hexaaquacobalt(II)

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Compound of Interest		
Compound Name:	hexaaquacobalt(II)	
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Abstract

This document provides a detailed protocol for the determination of the concentration of **hexaaquacobalt(II)**, $[Co(H_2O)_6]^{2+}$, in an aqueous solution using UV-Vis spectrophotometry. The characteristic pink color of the **hexaaquacobalt(II)** ion allows for quantification by measuring its absorbance of visible light.[1][2][3] This method is based on the Beer-Lambert Law, which establishes a linear relationship between absorbance and concentration for a given substance at a specific wavelength. The protocol covers the preparation of standard solutions, determination of the wavelength of maximum absorbance (λ max), and the generation of a calibration curve to determine the concentration of an unknown sample.

Introduction

The **hexaaquacobalt(II)** ion, [Co(H₂O)₆]²⁺, is an octahedral complex formed when cobalt(II) salts are dissolved in water.[2][4] Its distinct pink color is due to the absorption of light in the visible region, specifically corresponding to d-d electronic transitions of the central cobalt(II) ion. [2] UV-Vis spectrophotometry is a widely used analytical technique to quantify colored compounds in solution. By measuring the amount of light absorbed by a sample at a specific wavelength, the concentration of the absorbing species can be determined.

The Beer-Lambert Law is the fundamental principle underlying this technique and is expressed as:

 $A = \epsilon bc$



Where:

- A is the absorbance (dimensionless)
- ϵ (epsilon) is the molar absorptivity or molar extinction coefficient (in L mol⁻¹ cm⁻¹)[5]
- b is the path length of the cuvette (typically 1 cm)
- c is the concentration of the absorbing species (in mol L^{-1})

This protocol will guide the user through the necessary steps to accurately determine the concentration of a **hexaaquacobalt(II)** solution.

Experimental Protocol

- 2.1. Materials and Equipment
- Cobalt(II) chloride hexahydrate (CoCl₂·6H₂O) or Cobalt(II) nitrate hexahydrate (Co(NO₃)₂·6H₂O)
- · Distilled or deionized water
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Graduated pipettes or micropipettes
- Beakers
- UV-Vis spectrophotometer
- Quartz or plastic cuvettes (1 cm path length)
- 2.2. Preparation of a Stock Standard Solution (0.1 M)
- Accurately weigh 2.379 g of CoCl₂·6H₂O or 2.910 g of Co(NO₃)₂·6H₂O.
- Transfer the weighed salt to a 100 mL volumetric flask.
- Add a small amount of distilled water to dissolve the salt completely.



- Once dissolved, add distilled water up to the 100 mL mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous. This is your 0.1 M stock solution.

2.3. Preparation of Working Standard Solutions

Prepare a series of five working standard solutions by diluting the 0.1 M stock solution as described in the table below.

Standard	Volume of 0.1 M Stock (mL)	Final Volume (mL)	Concentration (M)
1	1.0	10	0.01
2	2.0	10	0.02
3	3.0	10	0.03
4	4.0	10	0.04
5	5.0	10	0.05

To prepare each standard, accurately pipette the specified volume of the 0.1 M stock solution into a 10 mL volumetric flask and dilute to the mark with distilled water. Mix each solution thoroughly.

2.4. Spectrophotometer Operation and Measurement

- Turn on the spectrophotometer and allow the lamp to warm up for at least 15-20 minutes for stable readings.
- Set the spectrophotometer to scan a wavelength range from 400 nm to 600 nm.
- Fill a cuvette with distilled water to serve as the blank.
- Place the blank cuvette in the spectrophotometer and zero the instrument.



- To determine the wavelength of maximum absorbance (λmax), use the 0.05 M standard solution.
- Rinse a cuvette with a small amount of the 0.05 M standard solution, then fill the cuvette.
- Place the cuvette in the spectrophotometer and acquire the absorbance spectrum from 400 nm to 600 nm.
- The wavelength at which the highest absorbance is recorded is the λmax. For hexaaquacobalt(II), this is typically around 510-540 nm.[1][2][5]
- Set the spectrophotometer to the determined λmax.
- Measure the absorbance of each of the five working standard solutions and the unknown solution at this wavelength. Ensure to zero the instrument with the blank before each set of measurements. Record the absorbance values.

Data Presentation

The following table summarizes the expected absorbance values for the prepared standard solutions.

Concentration (M)	Absorbance (at λmax)
0.01	Insert Measured Value
0.02	Insert Measured Value
0.03	Insert Measured Value
0.04	Insert Measured Value
0.05	Insert Measured Value
Unknown	Insert Measured Value

Data Analysis

 Plot a graph of Absorbance (y-axis) versus Concentration (x-axis) for the five standard solutions.



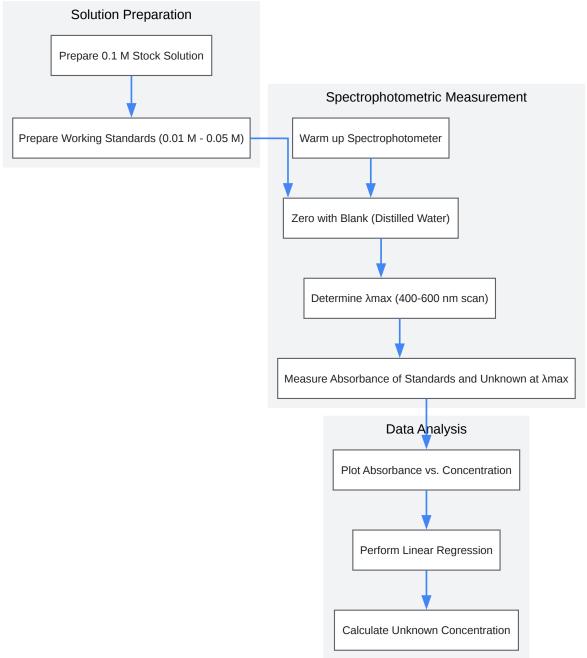
- Perform a linear regression analysis on the data points. The resulting plot should be a straight line that passes through the origin, in accordance with the Beer-Lambert Law.
- The slope of the line represents the product of the molar absorptivity (ε) and the path length (b).
- Use the equation of the line (y = mx + c), where c should be close to 0) to determine the concentration of the unknown solution by substituting the absorbance of the unknown for 'y' and solving for 'x'.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol.



Experimental Workflow for UV-Vis Spectrophotometry of [Co(H₂O)₆]²⁺



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Caption: Workflow for concentration determination.



Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses and a lab coat.
- Cobalt salts are toxic if ingested and may cause skin and eye irritation. Handle with care.
- Dispose of all chemical waste in accordance with institutional guidelines.

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